

Technical Guide: Comparative Analysis of Cy5.5-COOH Quantum Yield

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Compound of Interest

Compound Name: Cy5.5-cooh

CAS No.: 1144107-80-1

Cat. No.: B1669372

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Executive Summary

Cy5.5-COOH (Cyanine 5.5 Carboxylic Acid) is a widely utilized Near-Infrared (NIR) fluorophore, favored for its cost-effectiveness and accessibility in bioconjugation.[1] However, in direct head-to-head quantum yield (QY) comparisons, it generally underperforms against next-generation sulfonated dyes like Alexa Fluor® 680 and IRDye® 680RD.[1]

While Cy5.5 exhibits a QY of approximately 0.20–0.23 in aqueous buffers (PBS), alternatives like Alexa Fluor 680 can achieve QYs exceeding 0.36.[1] The primary limiting factor for **Cy5.5-COOH** is its hydrophobicity, which leads to dye aggregation and fluorescence quenching in physiological buffers. This guide details the physicochemical reasons for these differences and provides a validated protocol for measuring relative quantum yield to ensure experimental rigor.

Technical Introduction: The Physics of NIR Quantum Yield

Fluorescence Quantum Yield (

) is the ratio of photons emitted to photons absorbed.[2][3] In the NIR window (650–900 nm), maintaining a high

is challenging due to the Energy Gap Law: as the energy difference between the excited state

and ground state decreases (longer wavelengths), the rate of non-radiative decay (heat loss) increases exponentially.

Mechanism of Quantum Yield Loss

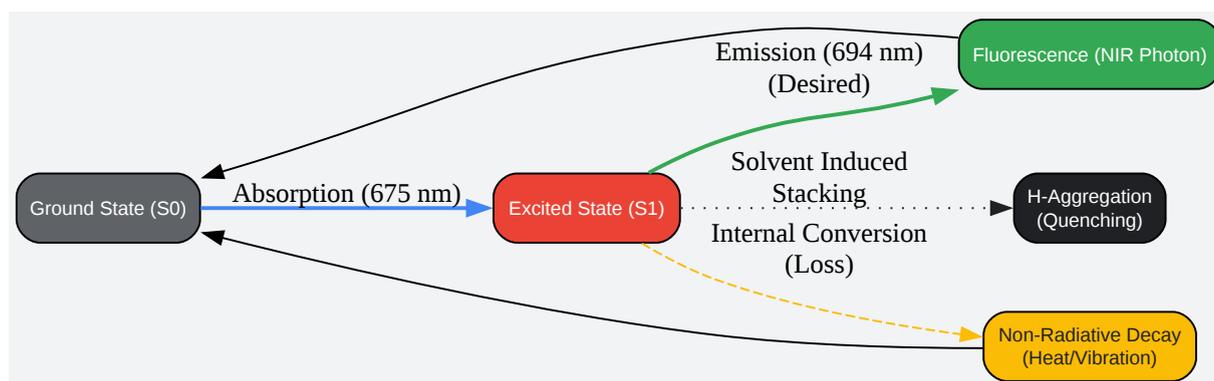
For **Cy5.5-COOH**, two main factors reduce

:

- **Vibrational Relaxation:** The flexible polymethine chain allows energy to dissipate as heat rather than light.
- **H-Aggregate Formation:** The hydrophobic COOH group and lack of sulfonate charges (in the standard non-sulfo form) cause dye molecules to stack in aqueous solutions. This stacking creates non-fluorescent "dark states."

Mechanistic Pathway (Jablonski Diagram)

The following diagram illustrates the competition between fluorescence and non-radiative decay.



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Figure 1: Jablonski diagram showing the fate of absorbed photons. For **Cy5.5-COOH**, the "H-Aggregation" and "Non-Radiative Decay" pathways are significant competitors to fluorescence.

[1]

Comparative Analysis: Cy5.5-COOH vs. Alternatives

The following data aggregates performance metrics in Phosphate Buffered Saline (PBS), the standard for biological relevance.

Performance Matrix

Feature	Cy5.5-COOH	Alexa Fluor® 680	IRDye® 680RD	Cy7-COOH
Excitation Max	675 nm	679 nm	680 nm	750 nm
Emission Max	694 nm	702 nm	694 nm	773 nm
Quantum Yield (PBS)	0.20 – 0.23	~0.36	~0.25 – 0.30	~0.13
Extinction Coeff. [1] ()	250,000 M ⁻¹ cm ⁻¹	183,000 M ⁻¹ cm ⁻¹	170,000 M ⁻¹ cm ⁻¹	200,000 M ⁻¹ cm ⁻¹
Solubility	Low (Hydrophobic)	High (Sulfonated)	Very High	Low
Photostability	Moderate	High	High	Low
Primary Use Case	Cost-effective labeling	High-sensitivity imaging	Western Blot / In Vivo	Deep tissue (lower bg)

Critical Analysis

- **Cy5.5-COOH:** Best used when cost is a factor or when organic co-solvents (DMSO) can be used during the conjugation step. Its high extinction coefficient partially compensates for the lower QY, meaning it absorbs a lot of light even if it doesn't emit it as efficiently.
- **Alexa Fluor 680:** The "Gold Standard" for brightness. The structural rigidification prevents vibrational energy loss, resulting in a significantly higher QY.
- **IRDye 680RD:** Specifically engineered for low non-specific binding. While its intrinsic brightness is comparable to Cy5.5, its effective signal-to-noise ratio in vivo is often higher

because it clears faster and sticks less to background tissue.[1]

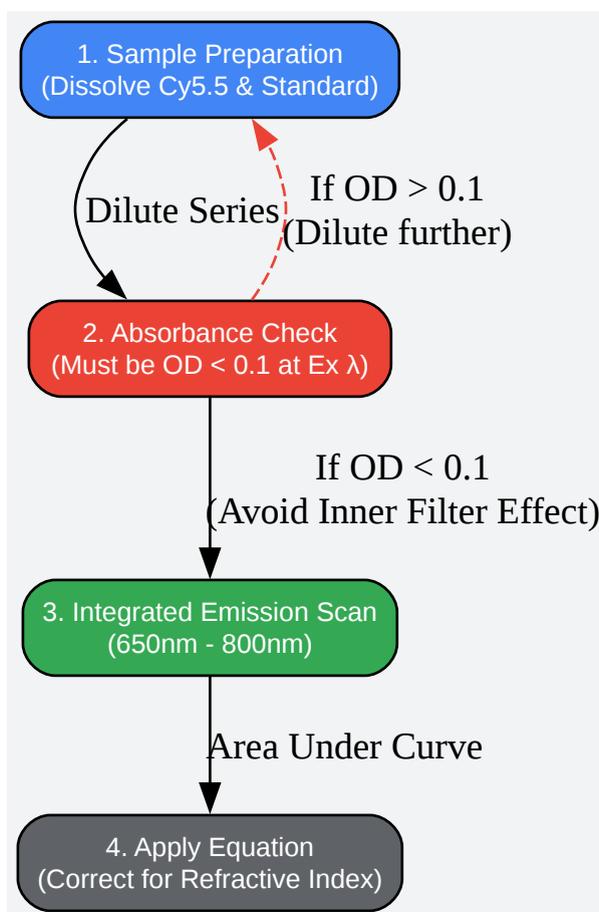
Experimental Protocol: Measuring Relative Quantum Yield

Trustworthiness Check: Absolute QY measurement requires an integrating sphere. Most labs use the Relative Method (Williams et al., 1983), comparing the unknown against a standard.

Standard Selection:

- Zinc Phthalocyanine (ZnPc): QY = 0.30 (in 1% pyridine/toluene).[1]
- Nile Blue: QY = 0.27 (in Ethanol).[1]
- Note: Do not use Fluorescein; the spectral gap is too large.

Workflow Diagram



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Figure 2: Step-by-step workflow for relative quantum yield determination.

Step-by-Step Methodology

- Solvent Preparation:
 - Dissolve **Cy5.5-COOH** in DMSO first (stock 1-10 mM) to prevent initial aggregation.[1]
 - Dilute into PBS for measurement.
 - Prepare the Reference Standard (e.g., Nile Blue) in its certified solvent (Ethanol).
- Absorbance Matching (Critical Step):
 - Prepare 4-5 dilutions of both the Dye and the Reference.
 - Rule: The Optical Density (OD) at the excitation wavelength must be below 0.1 (ideally 0.02 – 0.08).
 - Why? This prevents the "Inner Filter Effect," where the dye re-absorbs its own emitted light, artificially lowering the measured QY.
- Fluorescence Integration:
 - Excite both samples at the same wavelength (e.g., 640 nm).
 - Record the emission spectrum (e.g., 650–800 nm).
 - Integrate the total area under the emission curve ().
- Calculation: Use the following equation:
 - : Slope of (Integrated Fluorescence vs. Absorbance).
 - : Refractive index of the solvent (PBS

1.33; Ethanol

1.36).

References

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